

# Technical Support Center: WENZEL LH 65 Coordinate Measuring Machine

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Compound of Interest		
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This technical support guide is designed for researchers, scientists, and drug development professionals to help reduce measurement errors and troubleshoot common issues with the WENZEL LH 65 Coordinate Measuring Machine (CMM).

## **Frequently Asked Questions (FAQs)**

Q1: What are the primary sources of measurement error on the WENZEL LH 65?

Measurement errors on the WENZEL LH 65, like other CMMs, can be categorized into several key areas: environmental factors, machine-related issues, software and programming errors, and operator-related mistakes.[1][2] Environmental conditions such as temperature fluctuations, humidity, and vibrations can significantly distort measurement results.[3] Machine-related issues often stem from wear and tear of mechanical components or gaps in calibration. [1] Additionally, errors in the measurement software or the user-defined program can lead to inaccurate results.[1]

Q2: My measurements are inconsistent. What should I check first?

Inconsistent measurements are often a result of environmental instability or issues with the machine's setup. First, verify that the ambient temperature and humidity are within the specified operating ranges and have been stable.[4][5][6] Even small temperature shifts can cause thermal expansion or contraction in both the machine and the workpiece.[1] Next, check for any sources of vibration in the vicinity, such as heavy machinery, which can disrupt high-tolerance



measurements.[1] Finally, ensure the workpiece is securely fixtured and that the stylus is clean and properly calibrated.

Q3: How critical is temperature control for the WENZEL LH 65?

Temperature control is paramount for achieving accurate measurements with the WENZEL LH 65. The machine's granite construction provides thermal stability, but it is still susceptible to expansion and contraction with temperature changes.[7][8] To achieve the highest precision, the measuring environment should be maintained within a narrow temperature range, as specified by the manufacturer. The WENZEL LH 65 has a general operating temperature range of 15-30°C, but for stated accuracy specifications (MPEE), a more tightly controlled range of 18-22°C or 19-21°C is required, depending on the specific model.[6] It is also crucial to allow both the CMM and the workpiece to acclimate to the ambient temperature before measurement.

Q4: What are the recommended environmental conditions for the WENZEL LH 65?

To minimize measurement uncertainty, the WENZEL LH 65 should be operated in a controlled environment. The following table summarizes the key environmental parameters.

Parameter	Recommended Range	Notes
Operating Temperature	15°C - 30°C	General operation.[6]
Temperature for MPEE (Standard/Premium)	18°C - 22°C	For specified accuracy.[6]
Temperature for MPEE (Premium-Select)	19°C - 21°C	For highest accuracy.[6]
Temperature Gradient	< 1 K/h, < 1 K/m, < 2 K/d	To ensure thermal stability.[5]
Relative Humidity	40% - 70%	To prevent corrosion and static electricity.[4][6]
Vibration	Minimized	Isolate from sources of vibration.[1]
Air Quality	Clean, free of dust and oil mist	To prevent contamination of machine components.[9]



Q5: How often should the stylus be calibrated?

Stylus calibration frequency depends on the usage, the required precision, and the stability of the environment. For high-precision applications, daily calibration is recommended.[10] At a minimum, you should calibrate the stylus:

- At the beginning of each measurement session.
- After replacing the stylus.[10]
- If the ambient temperature has changed significantly.
- If the probe has been subjected to a collision.
- When changing the probe angle or orientation.

## Troubleshooting Guides

**Issue: Inaccurate Measurements** 

This guide will help you diagnose the root cause of inaccurate measurements.

#### Step 1: Environmental Checks

- Temperature: Confirm that the room temperature is stable and within the recommended range (see table above). Use a calibrated thermometer to verify.
- Humidity: Check that the humidity is within the 40-70% range.[4][6]
- Vibrations: Ensure no new equipment or activities are causing vibrations near the CMM.

#### Step 2: Workpiece and Fixturing

- Cleaning: The workpiece should be clean and free of any debris or cutting fluids.
- Acclimation: Allow the workpiece to acclimate to the temperature of the measurement lab for a sufficient period.



 Fixturing: Verify that the workpiece is securely clamped without any distortion. Incorrect clamping can induce stress and alter the part's geometry.[1]

#### Step 3: Stylus and Probe Inspection

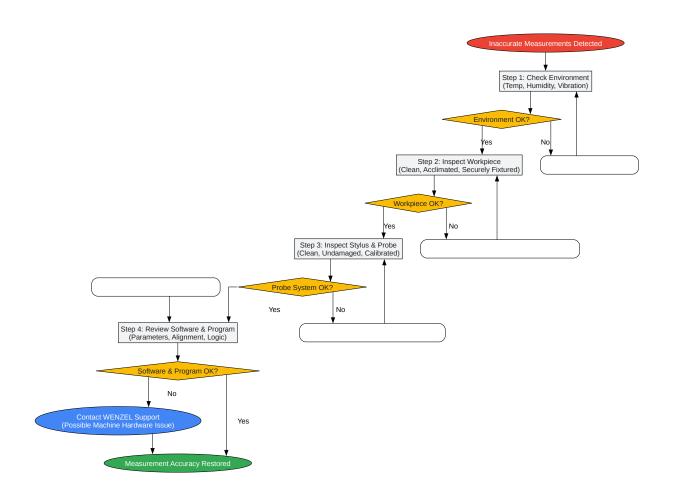
- Cleaning: The stylus tip should be cleaned with a lint-free cloth.
- Damage: Inspect the stylus for any signs of wear, bending, or cracks. A damaged stylus must be replaced.
- Calibration: Perform a stylus calibration routine. An outdated or incorrect calibration is a common source of error.

#### Step 4: Software and Program Review

- Parameters: Double-check the measurement parameters in your software (e.g., probe compensation, alignment).
- Program Logic: Review the measurement program for any logical errors, such as incorrect feature definitions or an improper alignment strategy.

## **Logical Troubleshooting Workflow for Inaccurate Measurements**





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Caption: Troubleshooting workflow for diagnosing inaccurate measurements.



## Experimental Protocols Protocol 1: Basic Stylus Calibration

This protocol describes a general procedure for calibrating a touch-trigger probe stylus. For detailed, machine-specific instructions, always refer to your WENZEL user manual.

Objective: To determine the effective diameter of the stylus tip and its position relative to the probe head.

#### Materials:

- WENZEL LH 65 CMM
- Calibrated reference sphere of known diameter
- · Lint-free cloth

#### Methodology:

- Inspect the Stylus: Before calibration, visually inspect the stylus for any signs of damage or contamination.[10] Clean the stylus tip gently with a lint-free cloth.
- Mount the Reference Sphere: Securely mount the calibration sphere on the CMM table.
   Ensure it is clean and free from scratches.[10]
- Launch Calibration Software: Open the WM | Quartis software and navigate to the stylus calibration utility.
- Define Stylus and Sphere: Select the stylus that needs to be calibrated and enter the certified diameter of the reference sphere.
- Measure the Sphere: The software will prompt you to take a series of measurements on the surface of the sphere. Typically, this involves measuring at least 5 points (one at the pole and four around the equator). For higher accuracy, more points can be measured.
- Calculate Offsets: The CMM software uses these measurements to calculate the effective diameter of the stylus tip and its center position.[10]



 Accept and Save: Review the calibration results (e.g., standard deviation) to ensure they are within acceptable limits. Save the new calibration data.

### **Protocol 2: Pre-Measurement Environmental Verification**

Objective: To ensure the measurement environment is stable and suitable for accurate CMM operation.

#### Methodology:

- Temperature Logging: At least one hour before starting a critical measurement, begin logging the temperature in the CMM enclosure using a calibrated data logger.
- Verify Temperature Stability: Check the logged data to confirm that the temperature has been stable within the limits specified in the environmental conditions table.
- Check for Gradients: Measure the temperature at different heights within the measuring volume to ensure there are no significant vertical temperature gradients.
- Confirm Part Acclimation: If the workpiece has been brought in from an area with a different temperature, allow it to acclimate for a period of time. A general rule is one hour per inch of material thickness.
- Record Conditions: Record the average temperature and humidity at the start of the measurement process for traceability.

### **Experimental Workflow Diagram**



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Caption: Standard workflow for a CMM measurement experiment.



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